

# 2',4'-Dichloroacetophenone solubility in organic solvents

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## Compound of Interest

Compound Name: 2',4'-Dichloroacetophenone

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An In-depth Technical Guide on the Solubility of **2',4'-Dichloroacetophenone** in Organic Solvents

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **2',4'-dichloroacetophenone**, a key intermediate in the synthesis of various pharmaceuticals and agrochemicals.<sup>[1][2]</sup> While quantitative solubility data in organic solvents is not readily available in published literature, this document compiles existing qualitative information and presents detailed experimental protocols for its precise determination.

## Qualitative Solubility Profile

**2',4'-Dichloroacetophenone** is a white to off-white crystalline solid.<sup>[3]</sup> It is characterized as being sparingly or slightly soluble in water, but readily soluble in a range of organic solvents.<sup>[3][4]</sup> General observations indicate good solubility in common non-polar and polar aprotic solvents.

Based on available data, the qualitative solubility in various solvents is as follows:

- Water: Sparingly to slightly soluble.<sup>[3]</sup>
- Ethanol: Soluble.<sup>[4][5]</sup>
- Acetone: Soluble.<sup>[4][5]</sup>

- Benzene: Soluble.[5]
- Ether: Readily soluble.[4]
- Chloroform: Soluble.[6]
- Methanol: Slightly soluble.[6]

## Quantitative Solubility Data

The only quantitative solubility data point found is for water.

Table 1: Quantitative Solubility of **2',4'-Dichloroacetophenone**

Solvent	Solubility	Temperature
Water	~200 mg/L	Not Specified

[3][5][6]

## Experimental Protocols for Solubility Determination

To empower researchers to obtain precise quantitative solubility data for **2',4'-dichloroacetophenone** in specific organic solvents of interest, two robust and widely accepted experimental methods are detailed below: the Isothermal Saturation Method (Gravimetric Analysis) and UV-Vis Spectrophotometry.

### Isothermal Saturation Method (Gravimetric Analysis)

This method directly measures the amount of solute dissolved in a known amount of solvent at equilibrium. It is a fundamental and reliable technique for determining solubility.

Methodology:

- Sample Preparation: Add an excess amount of **2',4'-dichloroacetophenone** to a sealed vial containing a known volume or mass of the desired organic solvent. The presence of undissolved solid is essential to ensure that the solution is saturated.

- Equilibration: Place the vials in a constant-temperature shaker or water bath. Agitate the samples for a sufficient duration (e.g., 24-48 hours) to ensure that equilibrium between the dissolved and undissolved solute is reached. The required time for equilibration should be determined empirically by taking measurements at different time points until the concentration of the solute in the solution remains constant.
- Phase Separation: After equilibration, cease agitation and allow the vials to rest in the constant-temperature bath for a period (e.g., 2-4 hours) to permit the excess solid to settle.
- Sample Extraction: Carefully withdraw a known volume of the clear supernatant liquid using a pre-heated or solvent-rinsed pipette to avoid crystallization. Transfer the aliquot to a pre-weighed, dry container.
- Solvent Evaporation: Evaporate the solvent from the container under a gentle stream of nitrogen or in a vacuum oven at a temperature that will not cause the solute to sublime or decompose.
- Mass Determination: Once the solvent is completely removed, accurately weigh the container with the dried **2',4'-dichloroacetophenone** residue.
- Calculation: The solubility can be calculated using the following formula:

$$\text{Solubility ( g/100 mL) = } [( \text{Mass of container with residue} - \text{Mass of empty container} ) / \text{Volume of aliquot extracted (mL)}] * 100$$

## UV-Vis Spectrophotometry Method

This method is suitable for compounds that possess a chromophore and absorb light in the ultraviolet-visible range. **2',4'-Dichloroacetophenone**, with its aromatic ring and ketone group, is expected to have a distinct UV absorbance profile, making this a viable and often more rapid method than gravimetric analysis.

### Methodology:

- Preparation of Standard Solutions:

- Prepare a stock solution of **2',4'-dichloroacetophenone** of a known concentration in the chosen organic solvent.
- From this stock solution, create a series of standard solutions of decreasing concentrations through serial dilution.
- Calibration Curve Construction:
  - Measure the absorbance of each standard solution at the wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ) using a UV-Vis spectrophotometer. The solvent used for the standards should be used as the blank.
  - Plot a calibration curve of absorbance versus concentration. The resulting plot should be linear and adhere to the Beer-Lambert law.
- Preparation of Saturated Solution:
  - Follow steps 1-3 from the Isothermal Saturation Method (Section 3.1) to prepare a saturated solution of **2',4'-dichloroacetophenone** at a constant temperature.
- Sample Analysis:
  - Withdraw an aliquot of the clear supernatant from the saturated solution.
  - Dilute the aliquot with a known volume of the solvent to ensure the absorbance falls within the linear range of the calibration curve.
- Absorbance Measurement: Measure the absorbance of the diluted sample at the predetermined  $\lambda_{\text{max}}$ .
- Concentration Calculation:
  - Use the equation of the line from the calibration curve to determine the concentration of the diluted sample.
  - Calculate the concentration of the original saturated solution by multiplying the concentration of the diluted sample by the dilution factor. This value represents the solubility of **2',4'-dichloroacetophenone** in the solvent at the specified temperature.

## Mandatory Visualizations

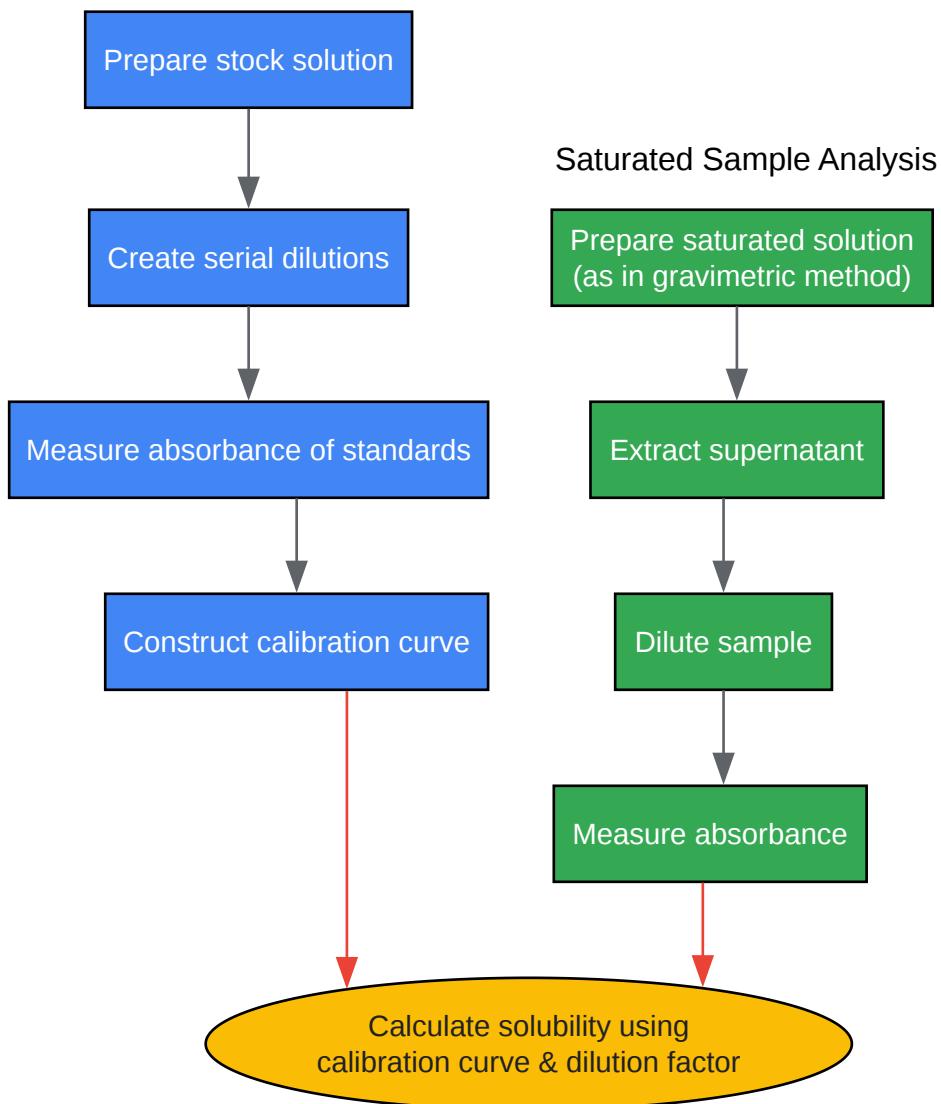
The following diagrams illustrate the experimental workflows for the described solubility determination methods.



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Caption: Workflow for Gravimetric Solubility Determination.

## Calibration

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Caption: Workflow for UV-Vis Spectrophotometric Solubility Determination.

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